

# What is the chemical structure of Boc-his(tau-boc)-osu?

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## Compound of Interest

Compound Name: *Boc-his(tau-boc)-osu*

Cat. No.: *B13651022*

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## An In-depth Technical Guide to Boc-His(tau-Boc)-OSu

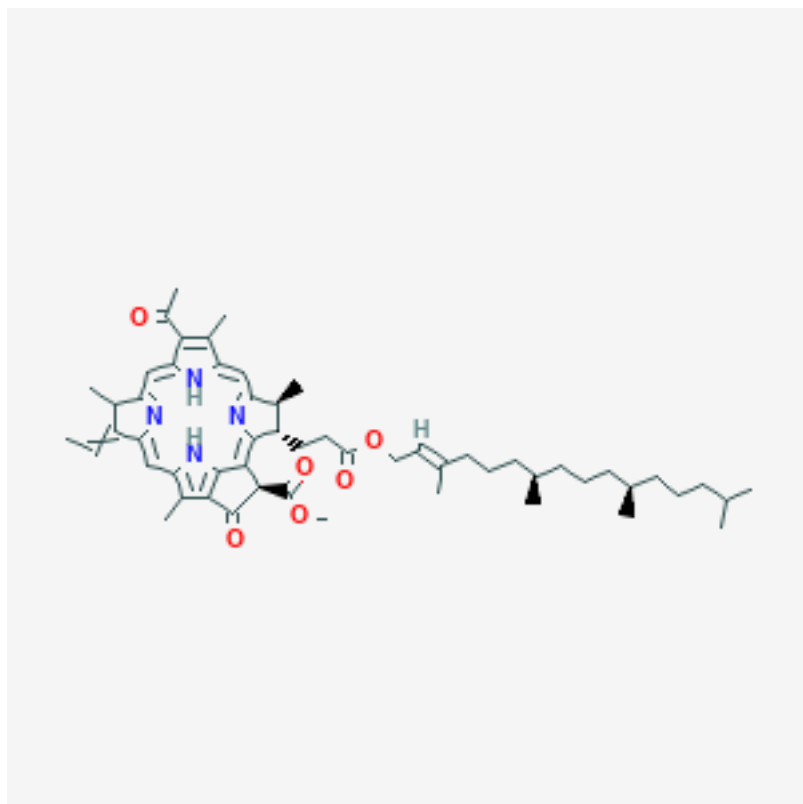
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of  $N\alpha,N\tau$ -di-Boc-L-histidine N-hydroxysuccinimide ester, commonly known as **Boc-His(tau-Boc)-OSu**. This reagent is a crucial building block in solid-phase peptide synthesis (SPPS) for the introduction of a protected histidine residue.

## Chemical Structure and Properties

**Boc-His(tau-Boc)-OSu** is a derivative of the amino acid L-histidine. It is characterized by the presence of two tert-butoxycarbonyl (Boc) protecting groups and a N-hydroxysuccinimide (OSu) ester. The Boc groups protect the alpha-amino group ( $N\alpha$ ) and the tau-nitrogen ( $N\tau$ ) of the imidazole side chain, preventing unwanted side reactions during peptide synthesis.<sup>[1][2]</sup> The OSu ester activates the carboxyl group, facilitating efficient peptide bond formation.<sup>[3][4]</sup>

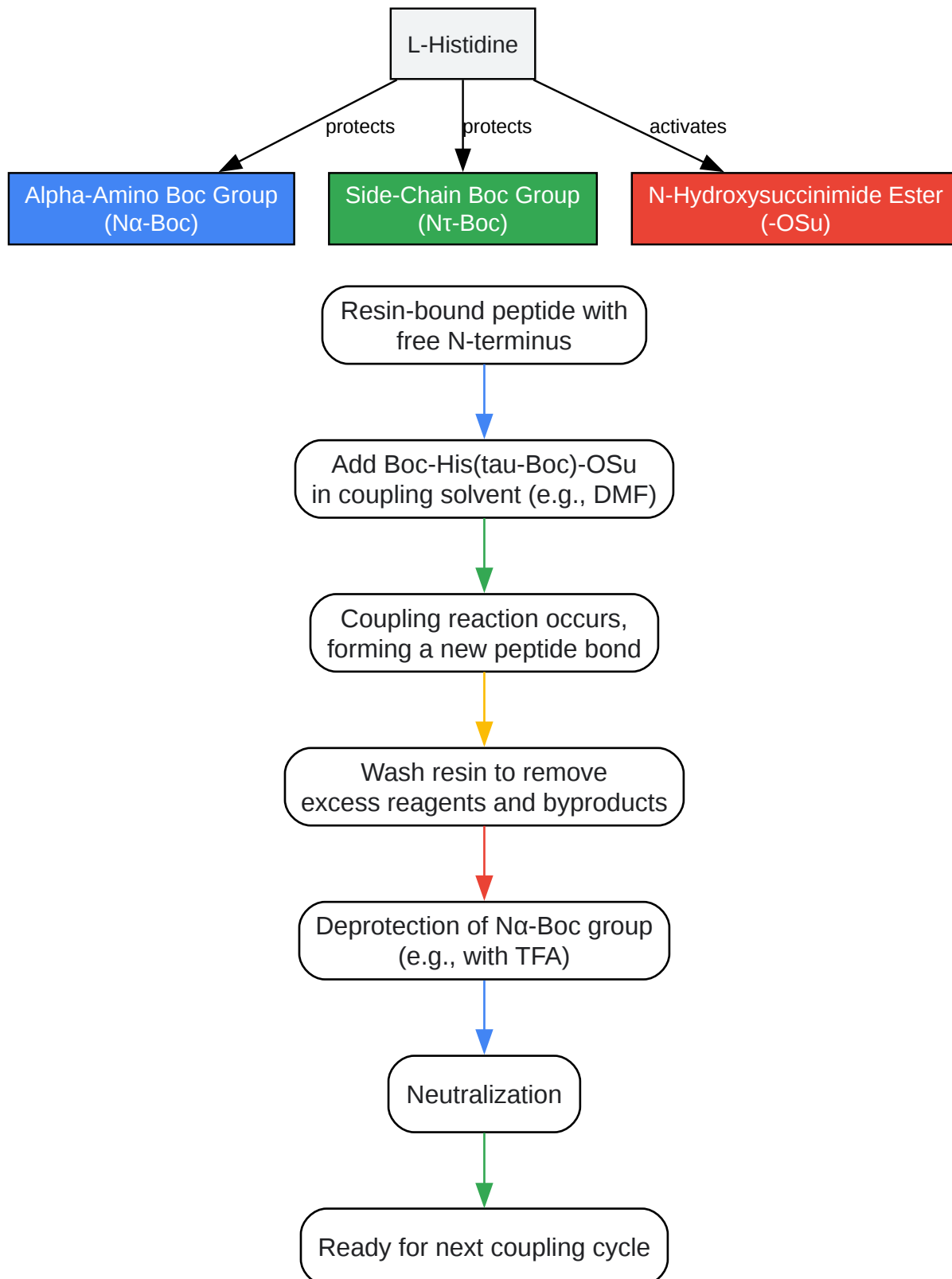
The chemical structure of **Boc-His(tau-Boc)-OSu** is as follows:



Caption: 2D structure of **Boc-His(tau-Boc)-OSu**.

The molecule can be logically broken down into four key functional components: the core L-histidine amino acid, two Boc protecting groups, and the OSu activating group.

## Logical Structure of Boc-His(tau-Boc)-OSu

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